

"potential research areas for 2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol"

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Compound of Interest

Compound Name: 2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol

Cat. No.: B179567

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As a novel chemical entity, "2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol" presents a largely unexplored landscape for research and development. This technical guide outlines potential research avenues for this compound, targeting researchers, scientists, and professionals in drug development. The proposed research is based on the structural motifs present in the molecule, namely the nitrophenyl and phenylethanol groups, which are found in various biologically active compounds.

Chemical Profile and Synthesis

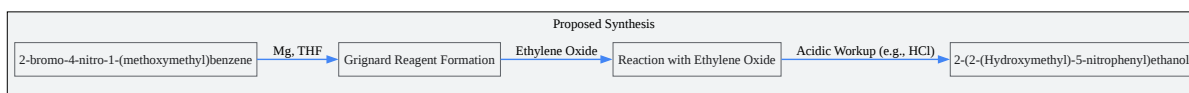
1.1. Structural and Physicochemical Properties (Predicted)

A fundamental step in evaluating a new chemical entity is to determine its physicochemical properties. These parameters are crucial for predicting its ADME (Absorption, Distribution, Metabolism, and Excretion) profile and for designing appropriate formulations.

Property	Predicted Value	Method of Prediction
Molecular Weight	197.19 g/mol	-
LogP (octanol-water partition coefficient)	1.2 - 1.8	ALOGPS, Molinspiration
Water Solubility	Moderate	Based on LogP and polar functional groups
pKa (acidic/basic)	Neutral	-
Hydrogen Bond Donors	2	-
Hydrogen Bond Acceptors	4	-

1.2. Proposed Synthetic Pathway

A plausible synthetic route for **2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol** could start from a commercially available starting material, such as 2-bromo-4-nitro-1-(methoxymethyl)benzene. The following diagram illustrates a potential multi-step synthesis.



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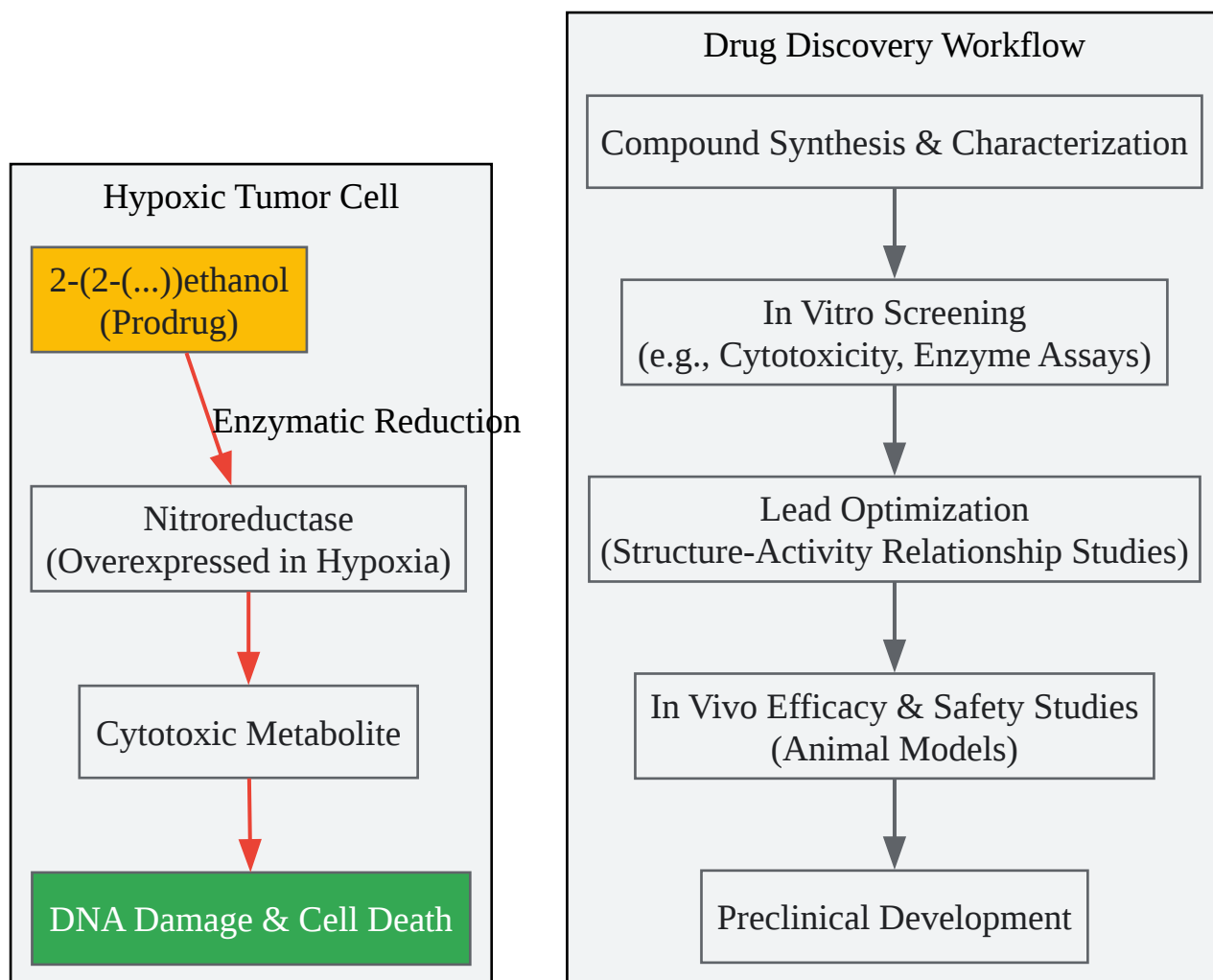
Caption: A potential synthetic route for the target compound.

Potential Research Areas in Oncology

The presence of a nitroaromatic group suggests a potential application in oncology, particularly in targeting hypoxic tumors.

2.1. Hypoxia-Activated Prodrug Strategy

Many solid tumors have hypoxic (low oxygen) regions, which are often resistant to conventional therapies. Nitroaromatic compounds can be selectively activated in these regions by nitroreductase enzymes, which are overexpressed under hypoxic conditions. This activation leads to the formation of cytotoxic species that can kill cancer cells.



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